

Preliminary Studies on the Efficacy of Fybex for Inflammatory Pathway Modulation

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Compound of Interest

Compound Name: Fybex

Cat. No.: B1221276

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Introduction

Chronic inflammatory diseases, such as rheumatoid arthritis (RA), are characterized by the dysregulation of intracellular signaling pathways, leading to excessive production of pro-inflammatory mediators. A key, albeit hypothetical, nodal point in this process is the Tyrosine Kinase-Associated Protein 7 (TKAP7). TKAP7 integrates signals from upstream cytokine receptors, leading to the activation of the NF- κ B and MAPK signaling cascades. **Fybex** is a novel, synthetic small molecule designed as a selective inhibitor of the TKAP7 ATP-binding domain, aiming to attenuate downstream inflammatory responses. This document outlines the preliminary in vitro and in vivo studies conducted to evaluate the efficacy of **Fybex**.

Quantitative Data Summary

The efficacy of **Fybex** was assessed through a series of tiered experiments, starting with enzymatic assays and progressing to cell-based and animal models. The quantitative findings are summarized below.

Table 1: In Vitro Enzymatic Inhibition of TKAP7

Compound	Target Kinase	IC ₅₀ (nM)
Fybex	TKAP7	15.2
Control A	TKAP7	1,250
Control B	TKAP7	> 10,000

IC₅₀ represents the half-maximal inhibitory concentration.

Table 2: Inhibition of TNF- α Induced IL-6 Secretion in Human Synoviocytes

Treatment	Concentration (nM)	IL-6 Reduction (%)	p-value
Vehicle Control	-	0%	-
Fybex	50	45.3%	< 0.01
Fybex	100	78.6%	< 0.001
Fybex	250	89.1%	< 0.001

Data are presented as the mean percentage reduction relative to the vehicle control. Statistical significance was determined by one-way ANOVA.

Table 3: Efficacy in a Collagen-Induced Arthritis (CIA) Mouse Model

Treatment Group	Dose (mg/kg, p.o., QD)	Mean Arthritis Score (Day 35)	Paw Swelling Reduction (%)
Vehicle Control	-	11.2 $\pm$ 1.5	0%
Fybex	10	6.8 $\pm$ 0.9	39.3%
Fybex	30	3.1 $\pm$ 0.6	72.3%
Methotrexate	1	4.5 $\pm$ 0.8	59.8%

Arthritis scores were graded on a scale of 0-16. Paw swelling reduction is relative to the vehicle control group.

Experimental Protocols

3.1 In Vitro Kinase Inhibition Assay

- Objective: To determine the IC₅₀ of **Fybex** against recombinant human TKAP7.
- Methodology: A time-resolved fluorescence resonance energy transfer (TR-FRET) assay was employed. Recombinant TKAP7 (10 nM) was incubated with a biotinylated peptide substrate (100 nM) and ATP (10 μM) in a kinase reaction buffer. **Fybex** was added in a 10-point, 3-fold serial dilution (0.1 nM to 2 μM). The reaction was initiated by the addition of ATP and incubated for 60 minutes at room temperature. The reaction was terminated by the addition of a stop solution containing EDTA and a europium-labeled anti-phosphopeptide antibody. After a 30-minute incubation, the TR-FRET signal was read on a plate reader. Data were normalized and fitted to a four-parameter logistic curve to determine the IC₅₀ value.

3.2 Cell-Based IL-6 Secretion Assay

- Objective: To assess the ability of **Fybex** to inhibit pro-inflammatory cytokine production in a relevant cell type.
- Methodology: Primary human rheumatoid arthritis synovial fibroblasts (RASf) were seeded in 96-well plates and cultured overnight. Cells were then pre-treated with **Fybex** (50, 100, 250 nM) or vehicle (0.1% DMSO) for 2 hours. Following pre-treatment, cells were stimulated with recombinant human TNF-α (10 ng/mL) for 24 hours to induce an inflammatory response. Supernatants were collected, and the concentration of IL-6 was quantified using a commercial ELISA kit according to the manufacturer's instructions.

3.3 Collagen-Induced Arthritis (CIA) Mouse Model

- Objective: To evaluate the in vivo efficacy of **Fybex** in a standard preclinical model of rheumatoid arthritis.
- Methodology: Male DBA/1J mice were immunized with an emulsion of bovine type II collagen and Complete Freund's Adjuvant on Day 0. A booster immunization was administered on Day 21. Upon the onset of visible arthritis (typically Day 25-28), mice were randomized into treatment groups. **Fybex** (10 and 30 mg/kg), methotrexate (1 mg/kg, as a positive control), or vehicle were administered daily via oral gavage. Clinical signs of arthritis

were scored three times per week by a blinded observer on a scale of 0-4 per paw (max score of 16). Paw swelling was measured using digital calipers. The study was terminated on Day 35.

Visualizations: Pathways and Workflows

The following diagrams illustrate the proposed mechanism of action and experimental design.

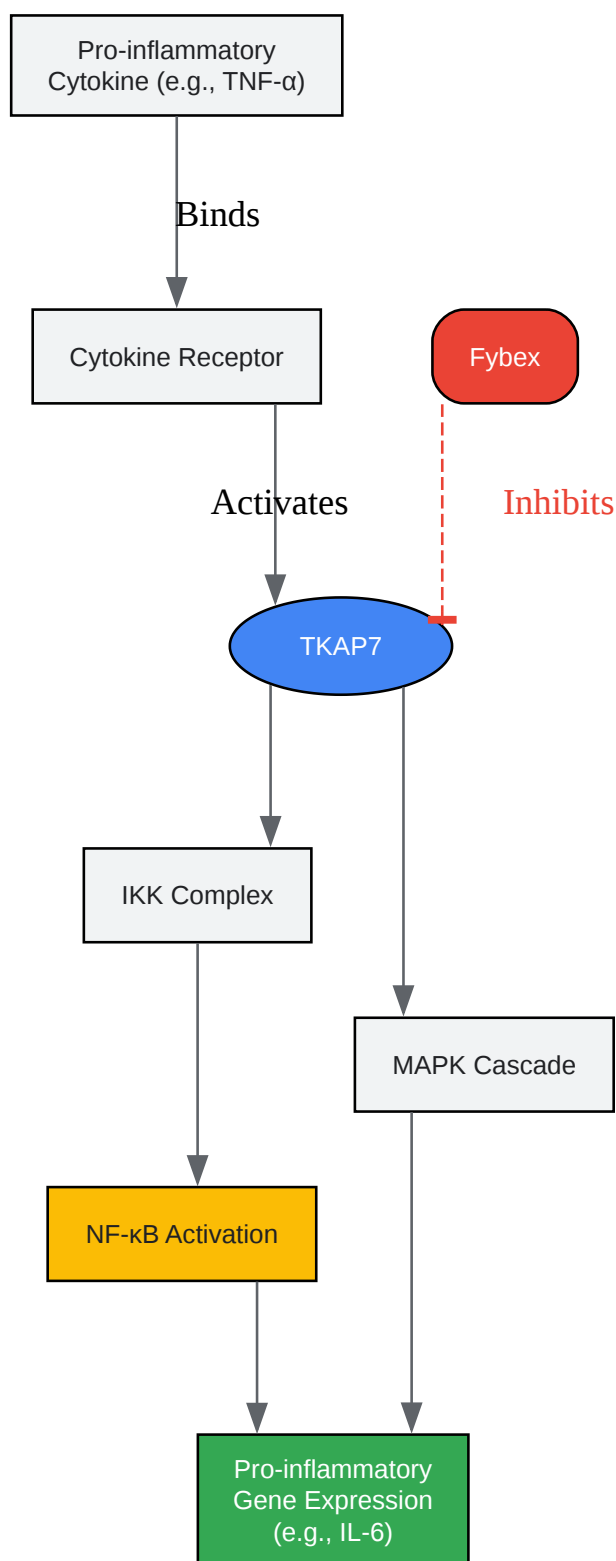


Figure 1. Proposed Fybex Mechanism of Action

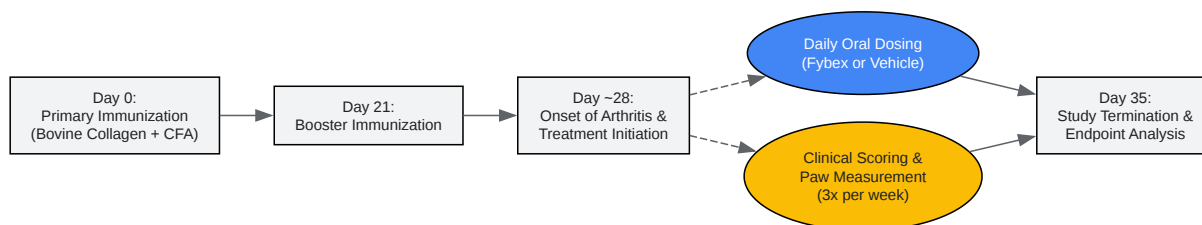


Figure 2. In Vivo CIA Model Experimental Workflow

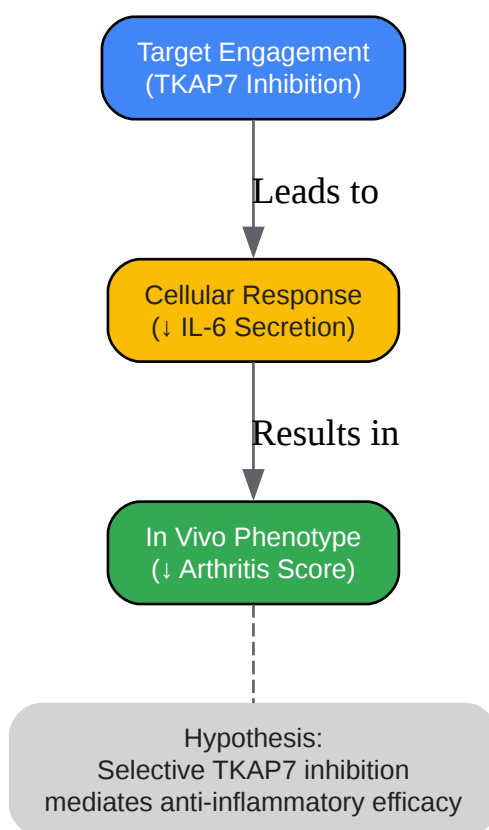


Figure 3. Logical Flow from Target to Efficacy

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